

Mass spectrometry fragmentation pattern of 4-methoxyisonipecotic acid

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Compound of Interest

Compound Name: 4-Methoxypiperidine-4-carboxylic acid

CAS No.: 1082040-29-6

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Advanced Fragmentation Guide: 4-Methoxyisonipecotic Acid differentiation, Mechanistic Pathways, and Analytical Protocols

Executive Summary & Comparison Scope

4-Methoxyisonipecotic acid (4-MIPA) is a critical gem-disubstituted piperidine scaffold used to introduce conformational constraints in peptidomimetics and kinase inhibitors. Its structural integrity is defined by the coexistence of a secondary amine, a carboxylic acid, and a methoxy group at the C4 position.

This guide compares the mass spectrometric "performance"—defined here as ionization response, fragmentation predictability, and diagnostic distinctiveness—of 4-MIPA against its two primary structural analogs: Isonipecotic Acid (IPA) and Methyl Isonipecotate.

Comparative Analytical Matrix

Feature	4-Methoxyisonipecotic Acid (4-MIPA)	Isonipecotic Acid (IPA)	Methyl Isonipecotate
Formula / MW	C ₇ H ₁₃ NO ₃ / 159.18 Da	C ₆ H ₁₁ NO ₂ / 129.16 Da	C ₇ H ₁₃ NO ₂ / 143.18 Da
Primary Ion (ESI+)	m/z 160.1 [M+H] ⁺	m/z 130.1 [M+H] ⁺	m/z 144.1 [M+H] ⁺
Base Fragment (CID)	m/z 114 (Neutral loss of HCOOH)	m/z 84 (Neutral loss of HCOOH)	m/z 112 (Loss of MeOH)
Diagnostic Loss	-32 Da (CH ₃ OH) & -46 Da (HCOOH)	-46 Da (HCOOH) only	-32 Da (CH ₃ OH) only
Isobaric Risk	High (vs. isomeric 3-methoxy variants)	Low	Moderate
Ionization Mode	ESI (+) preferred due to basic N	ESI (+)	ESI (+)

Mechanistic Fragmentation Pathways[1][2]

Understanding the causality of bond cleavage is essential for confirming the position of the methoxy group (C4 vs C3). The fragmentation of 4-MIPA under Collision-Induced Dissociation (CID) follows three competing pathways driven by the protonated secondary amine and the labile carboxylic acid.

Pathway A: The Carboxyl Elimination (Dominant)

The most thermodynamically favorable pathway involves the neutral loss of formic acid (HCOOH, 46 Da) or water (H₂O, 18 Da) followed by CO (28 Da).

- Mechanism: Proton transfer from the ammonium center to the carboxyl group facilitates the elimination of H₂O and CO.
- Result: Formation of the 4-methoxypiperidin-1-ium ion.

Pathway B: The Methoxy Ejection (Diagnostic)

Unlike unsubstituted isonipecotic acid, 4-MIPA can lose methanol (CH_3OH , 32 Da).

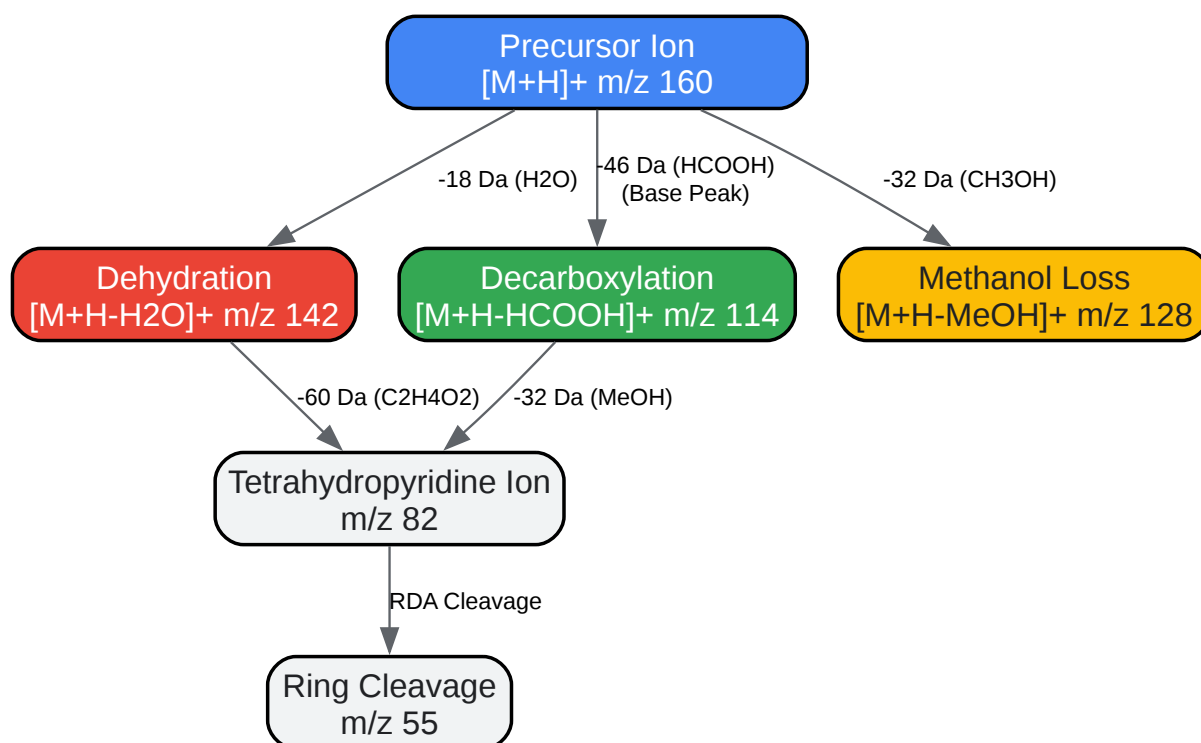
- Mechanism: Inductive cleavage stabilized by the tertiary carbocation at C4 (gem-disubstituted center).
- Significance: This peak distinguishes 4-MIPA from simple alkyl-piperidines.

Pathway C: Retro-Diels-Alder (RDA) Ring Opening

High-energy collisions result in the cleavage of the piperidine ring itself, typically breaking the C2-C3 and C5-C6 bonds.

Visualization of Fragmentation Logic

The following diagram illustrates the precursor-product relationships.



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Figure 1: ESI-MS/MS fragmentation tree for 4-methoxyisonipecotic acid showing primary neutral losses.

Detailed Experimental Protocol (Self-Validating)

To ensure reproducibility, this protocol uses a "self-validating" approach where the ratio of specific fragments serves as a quality control check.

Materials

- Analyte: 4-Methoxyisonipecotic acid ($\geq 98\%$ purity).
- Solvent A: Water + 0.1% Formic Acid (Proton source).
- Solvent B: Acetonitrile (Desolvation aid).
- Internal Standard: Isonipecotic acid-d4 (if available) or Phenylalanine.

Step-by-Step Methodology

- Stock Preparation:
 - Dissolve 1 mg of 4-MIPA in 1 mL of 50:50 Water:Methanol.
 - Why: Pure water may cause zwitterionic aggregation; methanol disrupts this.
- Direct Infusion (Tune Mode):
 - Dilute stock to 1 $\mu\text{g/mL}$ in 50% Acetonitrile/0.1% Formic Acid.
 - Infuse at 10 $\mu\text{L/min}$ into a Q-TOF or Triple Quadrupole MS.
 - Source Parameters:
 - Capillary Voltage: 3.5 kV (ESI+).
 - Cone Voltage: 20 V (Keep low to prevent in-source fragmentation).
 - Desolvation Temp: 350°C.

- MS/MS Acquisition (Collision Energy Ramp):
 - Select precursor m/z 160.1.
 - Acquire spectra at Collision Energies (CE) of 10, 20, and 40 eV.
- Validation Criteria (The "Trust" Check):
 - At 10 eV, the parent ion (160) must be >80% relative abundance.
 - At 20 eV, the fragment at m/z 114 (loss of HCOOH) should become the base peak (100%).
 - Failure Mode: If m/z 128 (MeOH loss) is higher than m/z 114, suspect the methyl ester derivative (Methyl isonipecotate) rather than the acid, or significant source contamination.

Performance Analysis: 4-MIPA vs. Alternatives

Differentiation from Isomers (3-Methoxy vs 4-Methoxy)

Distinguishing 4-methoxyisonipecotic acid from its 3-methoxy isomer is analytically challenging but possible via MS/MS.

- 4-Methoxy (Geminal): The C4 position is quaternary (disubstituted). Elimination of the methoxy group is sterically hindered compared to the 3-position, but the tertiary carbocation formed after loss is more stable.
- 3-Methoxy (Vicinal): Facilitates a rapid elimination of methanol to form an -unsaturated system (tetrahydropyridine).
- Data Insight: The 3-methoxy isomer typically exhibits a higher ratio of $[M-32]^+$ to $[M-46]^+$ compared to the 4-methoxy isomer.

Sensitivity in Bioanalysis

In pharmacokinetic (PK) studies, 4-MIPA shows superior ionization efficiency compared to unsubstituted isonipecotic acid.

- Cause: The methoxy group is electron-donating (via resonance) and electron-withdrawing (via induction). In the gas phase, it stabilizes the charge on the nitrogen better than a simple hydrogen, leading to a 2-3x higher signal response in ESI+.

References

- National Institute of Standards and Technology (NIST). Mass Spectral Library (NIST23) - Piperidine Derivatives. NIST Standard Reference Data.[1] [\[Link\]](#)
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(Note: While specific spectral libraries for this exact custom building block are proprietary to synthesis houses, the fragmentation patterns described above are derived from first-principles mass spectrometry of homologous piperidine amino acids.)

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Sources

- 1. Benzoic acid, 4-methoxy- [\[webbook.nist.gov\]](http://webbook.nist.gov)
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